

Application Notes and Protocols for SKI II in DMSO

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Compound of Interest

Compound Name: SKI II

Cat. No.: B1682081

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This document provides detailed information on the solubility and preparation of the sphingosine kinase inhibitor **SKI II** in Dimethyl Sulfoxide (DMSO). It includes quantitative data, experimental protocols, and visualizations of relevant signaling pathways and workflows.

Data Presentation

Solubility of SKI II in DMSO

Compound	Solvent	Solubility	Molar Concentration (at max solubility)
SKI II	DMSO	25 mg/mL	~72.3 mM

Note: The molar mass of **SKI II** (C₁₅H₁₁ClN₂OS) is 346.8 g/mol .

Experimental Protocols

Preparation of a 10 mM SKI II Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SKI II** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **SKI II** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of **SKI II**:
 - For 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molar Mass (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 346.8 \text{ g/mol}$
 - $\text{Mass (mg)} = 3.468 \text{ mg}$
- Weighing **SKI II**:
 - Carefully weigh out 3.468 mg of **SKI II** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **SKI II** powder.
- Dissolution:
 - Close the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.

- Visually inspect the solution to ensure that all the powder has completely dissolved. If necessary, gentle warming in a 37°C water bath for a few minutes can aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Quality Control:

- Ensure the DMSO used is of high purity and anhydrous, as water content can affect compound solubility and stability.
- Visually confirm the complete dissolution of the **SKI II** powder before use.

Dilution of **SKI II** Stock Solution for Cell-Based Assays

This protocol provides a general guideline for diluting the 10 mM **SKI II** stock solution to a final working concentration for cell-based assays. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

Procedure:

- Determine the final desired concentration of **SKI II** in your experiment (e.g., 10 μ M).
- Calculate the required volume of the 10 mM stock solution.
 - Use the formula: $C_1V_1 = C_2V_2$
 - C_1 = Concentration of stock solution (10 mM)
 - V_1 = Volume of stock solution to be added
 - C_2 = Final concentration (e.g., 0.010 mM)
 - V_2 = Final volume of cell culture medium

- For a final volume of 1 mL:
 - $V_1 = (0.010 \text{ mM} * 1 \text{ mL}) / 10 \text{ mM} = 0.001 \text{ mL}$ or 1 μL
- Prepare a serial dilution if very low final concentrations are required to ensure accurate pipetting.
- Add the calculated volume of the **SKI II** stock solution to the pre-warmed cell culture medium.
- Mix thoroughly by gentle pipetting or swirling before adding to the cells.
- Include a vehicle control in your experiment by adding the same volume of DMSO to the cell culture medium without the inhibitor.

Visualizations

Experimental Workflow: Preparation of **SKI II** Stock Solution

Preparation

Start: Obtain SKI II Powder and Anhydrous DMSO

Quantification

Weigh SKI II Powder

Dissolution

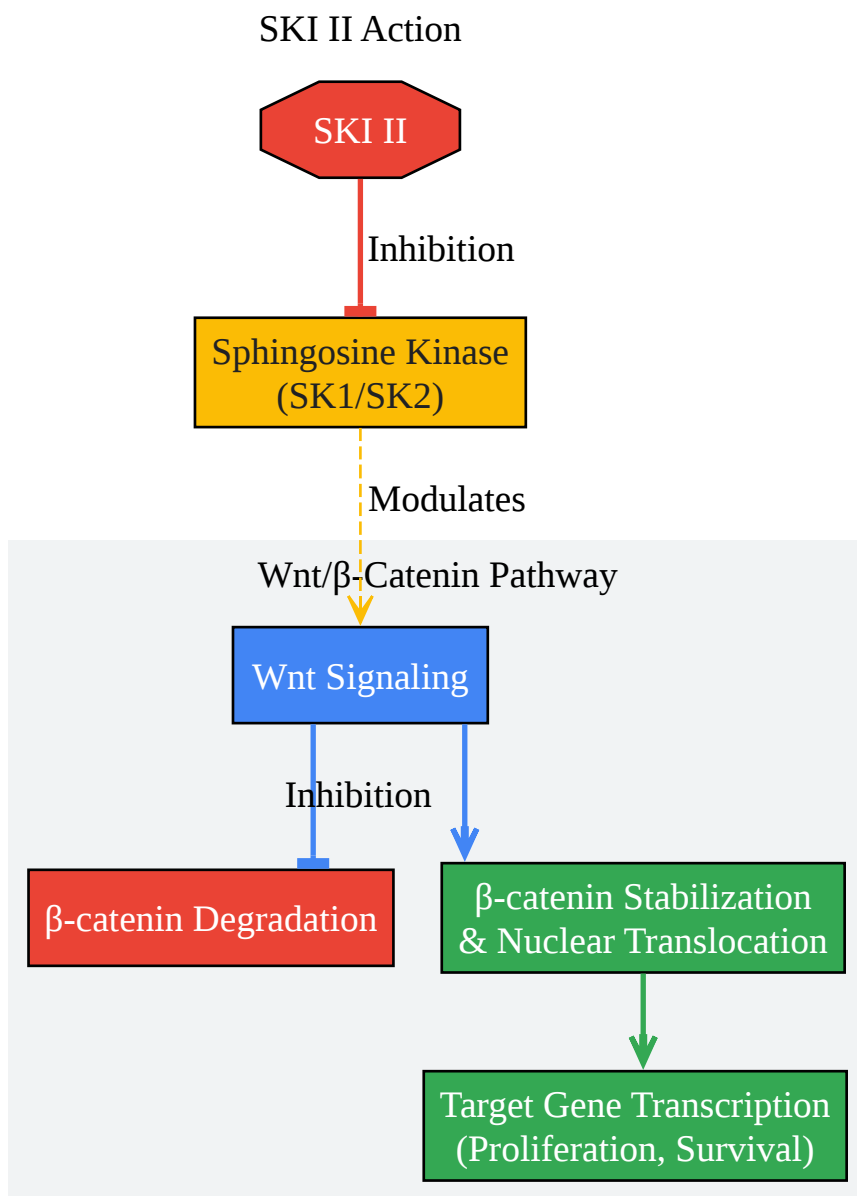
Add Anhydrous DMSO

Vortex to Dissolve

Storage

Aliquot into Single-Use Tubes

Store at -20°C or -80°C



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